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# Technical Guide: Inhibition of Ergosterol Biosynthesis by Antifungal Agent 60

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Compound of Interest		
Compound Name:	Antifungal agent 60	
Cat. No.:	B12382917	Get Quote

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### **Abstract**

Antifungal agent 60, also identified as compound 16, is a novel triazole derivative exhibiting broad-spectrum antifungal activity. This technical guide provides a comprehensive overview of its mechanism of action, focusing on the inhibition of ergosterol biosynthesis, a critical pathway for fungal cell membrane integrity. This document summarizes the available quantitative data on its antifungal efficacy, details relevant experimental protocols for its study, and presents visual representations of the targeted biochemical pathway and experimental workflows. The information herein is intended to support further research and development of this promising antifungal candidate.

## Introduction

The emergence of drug-resistant fungal pathogens necessitates the discovery and development of new antifungal agents with novel mechanisms of action. Ergosterol is an essential sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, making its biosynthetic pathway an attractive target for antifungal therapy.[1] Antifungal agent 60 (compound 16) has been identified as a potent inhibitor of this pathway, demonstrating significant activity against a range of human pathogenic fungi, including fluconazole-resistant strains of Candida albicans and multidrug-resistant Candida auris.[1][2] This guide delves into the technical details of its inhibitory action.

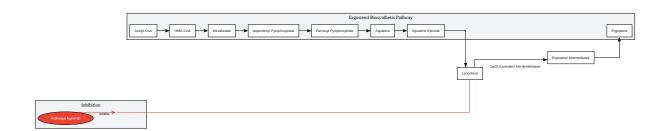


# **Mechanism of Action: Targeting Cyp51**

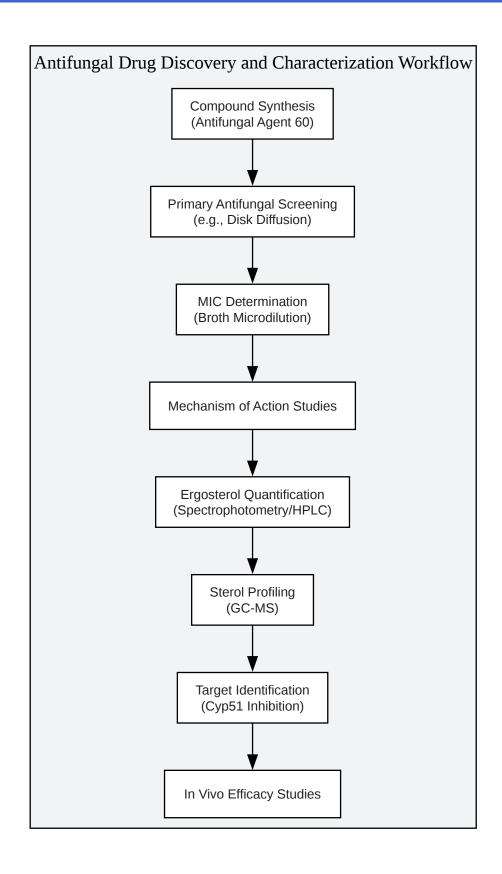
Antifungal agent 60 functions by inhibiting lanosterol  $14\alpha$ -demethylase, an enzyme encoded by the ERG11 gene and also known as Cyp51. This enzyme is a crucial catalyst in the conversion of lanosterol to ergosterol. Inhibition of Cyp51 disrupts the ergosterol biosynthesis pathway, leading to the depletion of ergosterol and the accumulation of toxic  $14\alpha$ -methylated sterol precursors in the fungal cell membrane. This disruption alters membrane fluidity and permeability, ultimately inhibiting fungal growth.

Below is a diagram illustrating the ergosterol biosynthesis pathway and the specific point of inhibition by **Antifungal Agent 60**.









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## References

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